

An In-depth Technical Guide on 4-Bromo-2,3-dimethylpyridine

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Compound of Interest

Compound Name: **4-Bromo-2,3-dimethylpyridine**

Cat. No.: **B1290119**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **4-Bromo-2,3-dimethylpyridine**, a heterocyclic organic compound of interest in medicinal chemistry and materials science. The information is presented to support research and development activities.

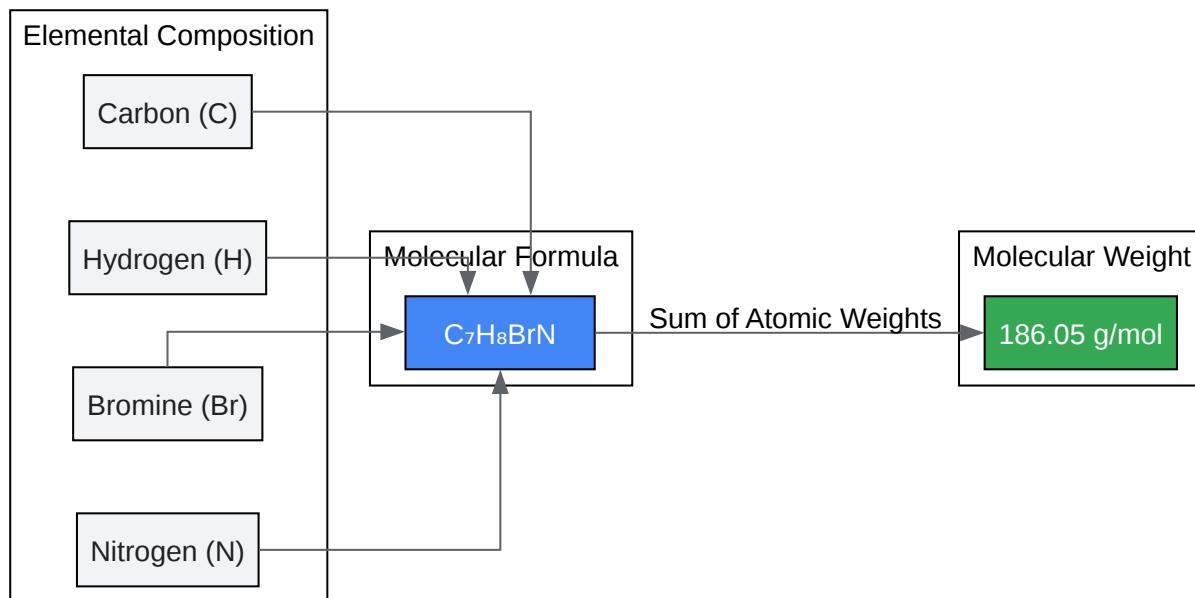
Physicochemical Properties

The fundamental molecular characteristics of **4-Bromo-2,3-dimethylpyridine** are summarized below. These data are critical for stoichiometric calculations, analytical method development, and the design of synthetic routes.

Property	Value
Chemical Formula	C ₇ H ₈ BrN ^{[1][2]}
Molecular Weight	186.05 g/mol ^{[1][3][4]}
CAS Number	259807-91-5 ^[1]

Logical Relationship of Molecular Components

The molecular formula, C₇H₈BrN, dictates the elemental composition, which in turn determines the molecular weight of the compound. The following diagram illustrates the relationship between the constituent elements and the final molecular properties.



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Caption: Relationship between elemental composition, molecular formula, and molecular weight.

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